

# Addressing variability in animal studies with MK-7145

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MK-7145

Cat. No.: B8288217

[Get Quote](#)

## Technical Support Center: MK-7145 Animal Studies

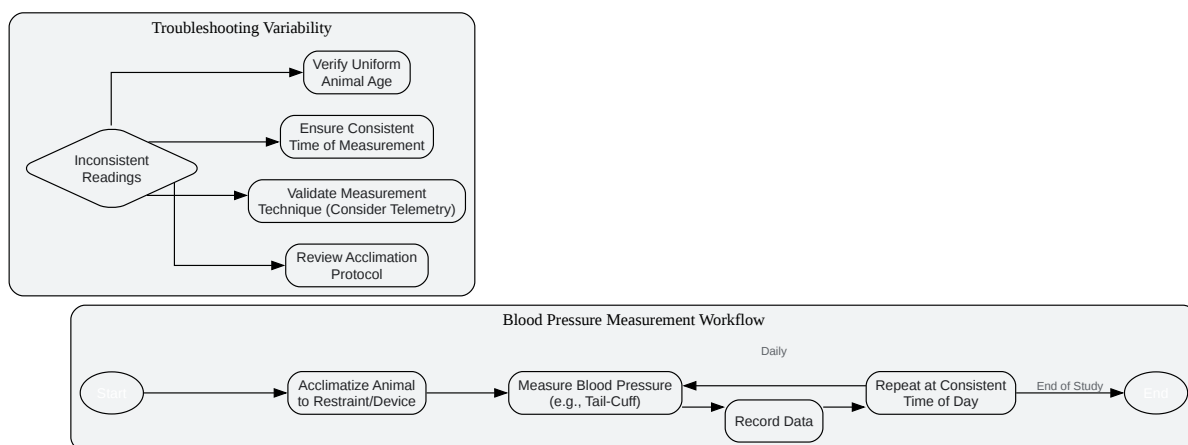
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address potential variability in animal studies involving the ROMK inhibitor, **MK-7145**.

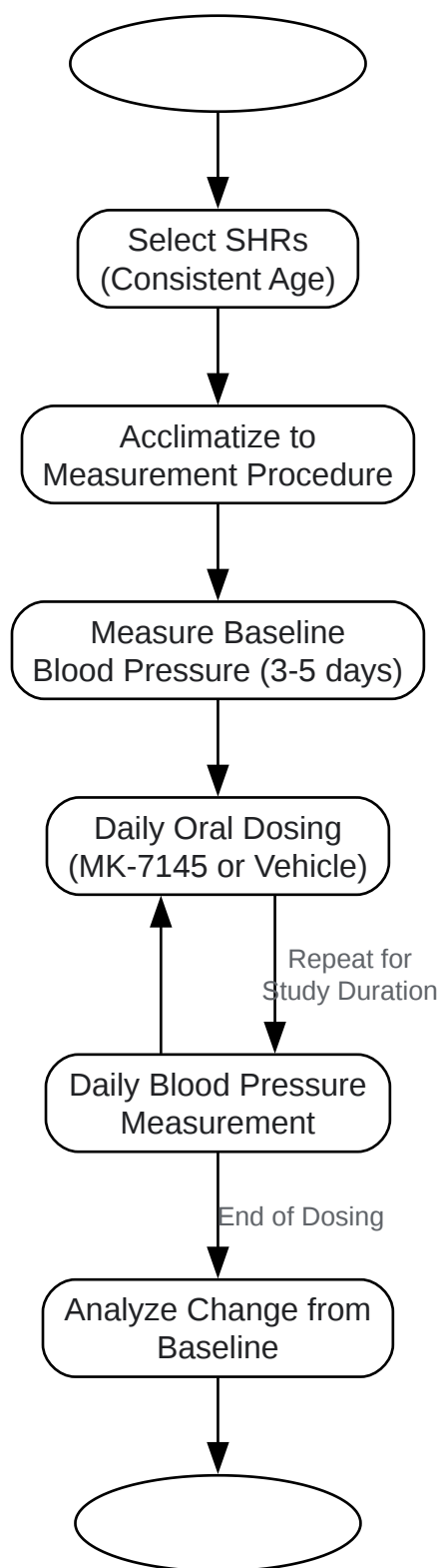
## Frequently Asked Questions (FAQs) & Troubleshooting

### General

Q1: What is **MK-7145** and what is its mechanism of action?

A1: **MK-7145** is an orally active small molecule inhibitor of the renal outer medullary potassium channel (ROMK).[1][2] ROMK is an ATP-dependent potassium channel that plays a crucial role in potassium recycling in the thick ascending limb of Henle's loop and potassium secretion in the cortical collecting duct of the nephron.[1][3] By inhibiting ROMK, **MK-7145** is expected to induce diuresis and natriuresis, making it a potential therapeutic agent for hypertension and heart failure.[1][2]





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Discovery of MK-7145, an Oral Small Molecule ROMK Inhibitor for the Treatment of Hypertension and Heart Failure - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. ROMK - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Addressing variability in animal studies with MK-7145]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8288217#addressing-variability-in-animal-studies-with-mk-7145]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)